

Notoginsenoside T1 CAS number and molecular weight

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Compound of Interest

Compound Name: Notoginsenoside T1

Cat. No.: B1436153

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Notoginsenoside T1: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Notoginsenoside T1 is a tetracyclic triterpenoid saponin and a constituent of the traditional Chinese medicinal plant, *Panax notoginseng*. As a member of the notoginsenoside family, it is of interest to researchers for its potential pharmacological activities. This technical guide provides the available chemical and physical data for **Notoginsenoside T1** and addresses the current landscape of research surrounding this specific compound.

Chemical and Physical Properties

A clear understanding of the fundamental properties of a compound is critical for any research and development endeavor. The key identifiers and molecular characteristics of **Notoginsenoside T1** are summarized below.

Property	Value	Source
CAS Number	343962-53-8	[1]
Molecular Formula	C ₃₆ H ₆₀ O ₁₀	[1]
Molecular Weight	652.87 g/mol	[1]

Current State of Research

Extensive literature searches for the biological activities, experimental protocols, and specific signaling pathways of **Notoginsenoside T1** have revealed a significant gap in dedicated research for this particular compound. The majority of available scientific studies on notoginsenosides focus extensively on other members of this family, most notably Notoginsenoside R1.

While **Notoginsenoside T1** is structurally related to more thoroughly investigated compounds, there is a lack of specific data to detail its mechanism of action, biological effects, or established experimental protocols. Therefore, at the time of this report, a detailed summary of its signaling pathways and in-depth experimental methodologies cannot be provided.

Future Directions

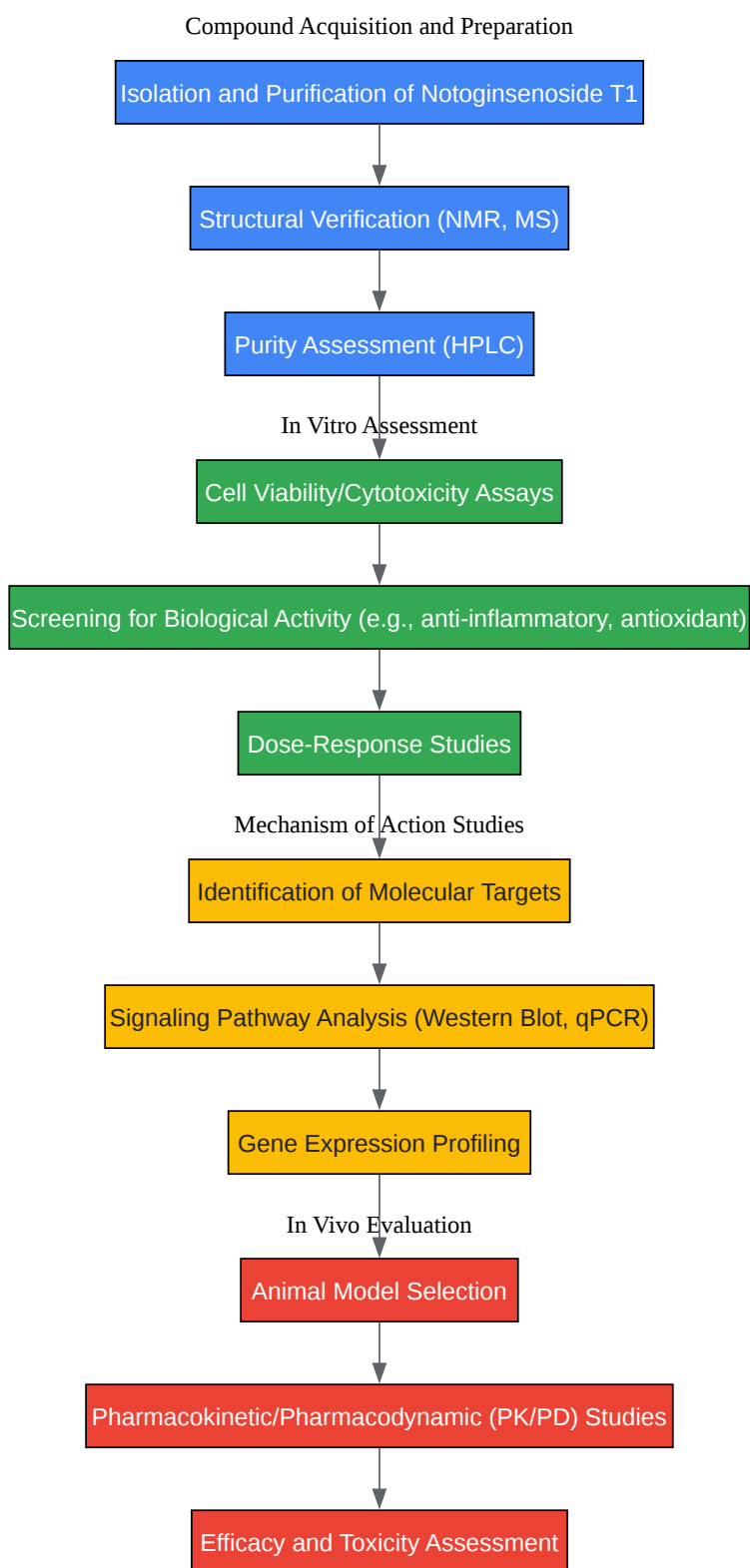
The absence of specific research on **Notoginsenoside T1** presents an opportunity for novel investigations. Researchers are encouraged to explore the pharmacological potential of this compound. Initial studies could focus on:

- In vitro screening: Assessing the cytotoxic, anti-inflammatory, antioxidant, or other biological activities of **Notoginsenoside T1** in various cell lines.
- Pharmacokinetic studies: Determining the absorption, distribution, metabolism, and excretion (ADME) profile of **Notoginsenoside T1**.
- Comparative analysis: Investigating the similarities and differences in the biological effects of **Notoginsenoside T1** compared to other well-characterized notoginsenosides like R1.

Given the established therapeutic interest in Panax notoginseng and its constituent saponins, research into the specific properties of **Notoginsenoside T1** could yield valuable insights and potentially lead to new therapeutic applications.

Logical Workflow for Future Investigation

For researchers initiating studies on **Notoginsenoside T1**, a logical experimental workflow is proposed. This workflow is conceptual and serves as a general guideline for approaching the characterization of a novel natural compound.



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Caption: Proposed experimental workflow for the investigation of **Notoginsenoside T1**.

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References

- 1. mdpi.com [mdpi.com]
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